

N-Methyl-p-toluenesulfonamide safety and handling precautions.

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Compound of Interest

Compound Name: *N-Methyl-p-toluenesulfonamide*

Cat. No.: B147245

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An In-depth Technical Guide to the Safety and Handling of **N-Methyl-p-toluenesulfonamide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **N-Methyl-p-toluenesulfonamide** (CAS No. 640-61-9). The following sections detail toxicological properties, handling precautions, emergency procedures, and proper storage and disposal, compiled from authoritative safety data sheets.

Chemical and Physical Properties

N-Methyl-p-toluenesulfonamide is a solid, off-white powder.^[1] While extensive experimental data is limited, the fundamental physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	640-61-9	[1][2]
Molecular Formula	C ₈ H ₁₁ NO ₂ S	[1][2][3][4]
Molecular Weight	185.24 g/mol	[2][4]
Appearance	Off-white solid/powder	[1]
Melting Point	76 - 80 °C (168.8 - 176 °F)	[1][2][4]
Boiling Point	No information available	[1]
Flash Point	No information available	[1]
Autoignition Temperature	No information available	[1]
Solubility	No information available	[1]
Vapor Pressure	No information available	[1]

Toxicological Information and Hazard Identification

According to the 2012 OSHA Hazard Communication Standard, **N-Methyl-p-toluenesulfonamide** is not considered hazardous.[1] However, its toxicological properties have not been fully investigated, and it may cause irritation.[1][5]

Acute Toxicity:

- No acute toxicity information is available for this product.[1][6]

Chronic Toxicity & Carcinogenicity:

- Irritation: No specific information available.[1][6]
- Sensitization: No information available.[1][6]
- Carcinogenicity: The carcinogenic properties have not been evaluated by major regulatory agencies.[1][6]
- Mutagenic Effects: No information available.[4]

- Reproductive Effects: No information available.[4]
- STOT (Specific Target Organ Toxicity): Not known for single or repeated exposure.[4]

Experimental Protocols: Detailed experimental protocols for toxicological assessments of **N-Methyl-p-toluenesulfonamide** are not available in the reviewed literature. The consistent reporting across multiple safety data sheets is that the toxicological properties have not been fully investigated.[1][6][7]

Handling and Storage

Proper handling and storage procedures are critical to ensure safety in a laboratory setting.

Handling:

- Avoid contact with skin and eyes.[1][7]
- Do not breathe dust.[1]
- Ensure adequate ventilation.[1]
- Wash hands thoroughly after handling.

Storage:

- Keep in a dry, cool, and well-ventilated place.[1]
- Keep the container tightly closed.[1]
- Store away from incompatible materials.[1]

Incompatible Materials:

- Strong oxidizing agents[1]
- Strong acids[1]
- Strong bases[1]

Personal Protective Equipment (PPE)

To minimize exposure, appropriate personal protective equipment should be worn when handling **N-Methyl-p-toluenesulfonamide**.

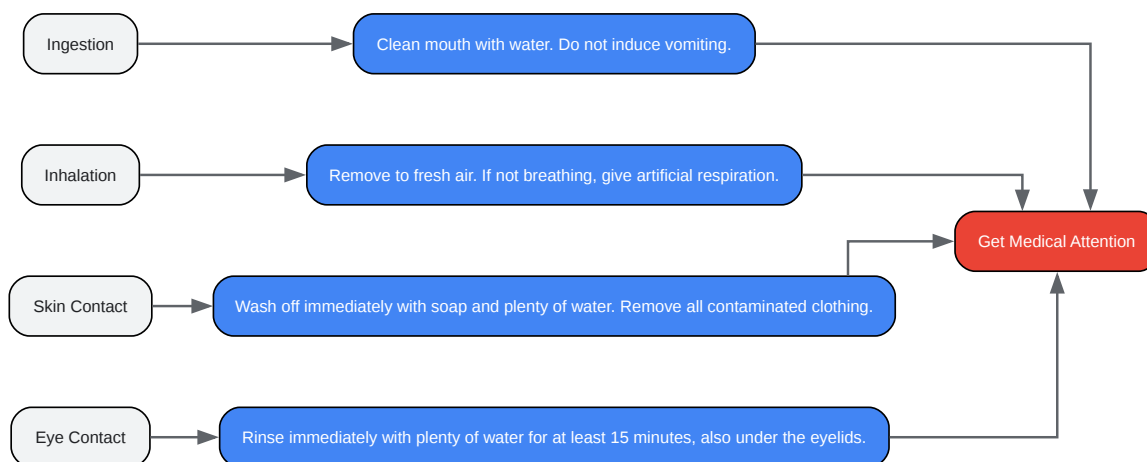
PPE Type	Specifications	Source(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1] [7]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1] [7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[1] [7]

Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.[\[1\]](#)
- Eyewash stations and safety showers should be close to the workstation location.[\[1\]](#)

Emergency Procedures: First Aid

In the event of exposure, follow these first-aid measures immediately.



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Caption: First-aid procedures for **N-Methyl-p-toluenesulfonamide** exposure.

Detailed First-Aid Measures:

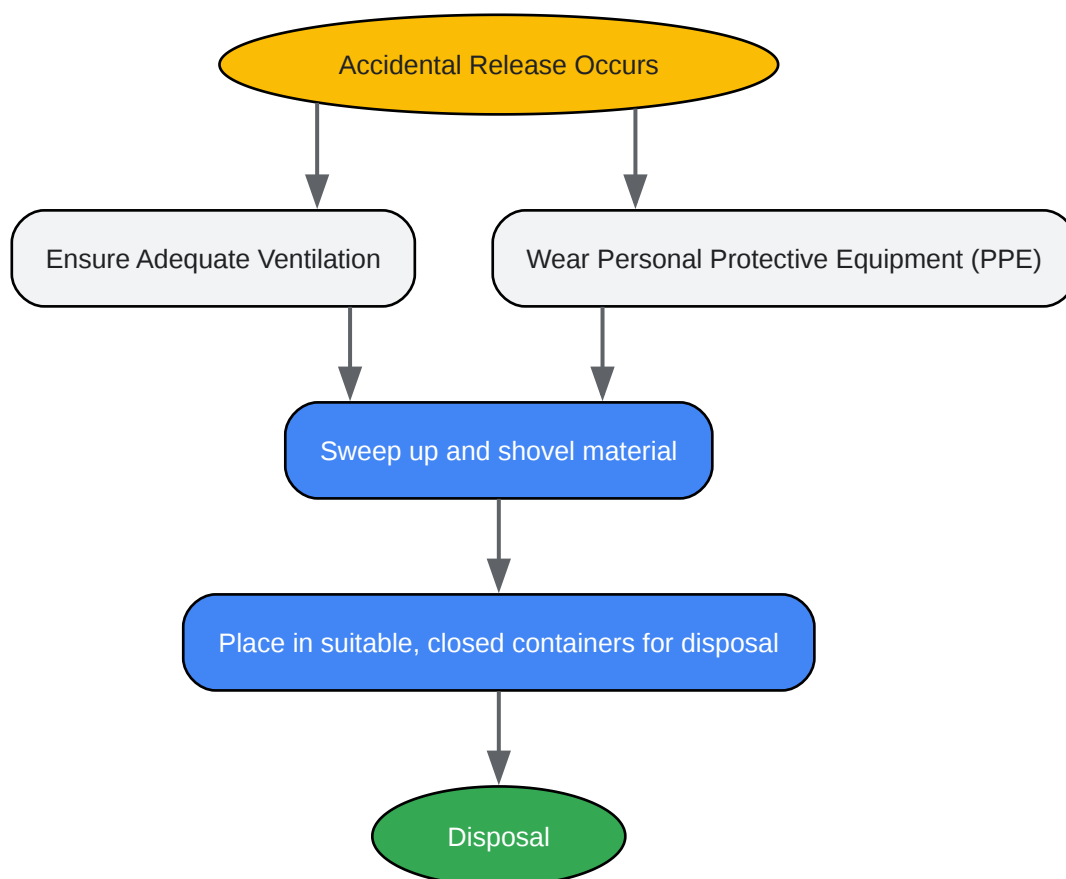
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.^[1]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.^[1]
- Inhalation: Remove from exposure and move to fresh air. If the affected person is not breathing, give artificial respiration. Get medical attention.^{[1][7]}
- Ingestion: Clean mouth with water. Get medical attention.^[1]
- Notes to Physician: Treat symptomatically.^[1]

Accidental Release and Fire-Fighting Measures

In the event of a spill or fire, specific procedures should be followed to mitigate the hazard.

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required.^[1]
- Environmental Precautions: Refer to Section 12 of the full Safety Data Sheet for ecological information.^[1]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.^[1]



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Caption: Workflow for handling an accidental release of **N-Methyl-p-toluenesulfonamide**.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[1]
- Unsuitable Extinguishing Media: No information available.[1]
- Hazardous Combustion Products: May produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.[1][3]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1]

Stability and Reactivity

- Reactivity: No hazardous reactions are expected under normal processing.
- Chemical Stability: Stable under normal conditions.
- Conditions to Avoid: Incompatible products.
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[1]
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.[1][3]
- Hazardous Polymerization: Hazardous polymerization does not occur.

Disposal Considerations

Waste material should be disposed of in accordance with all applicable local, state, and federal regulations. It is recommended to consult with a licensed professional waste disposal service for proper disposal of this material.

This technical guide is intended to provide a summary of the available safety and handling information for **N-Methyl-p-toluenesulfonamide**. For complete details, always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer.

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